

(S)-Sitagliptin Phosphate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: (S)-Sitagliptin phosphate

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An In-depth Technical Guide for Drug Development Professionals

This technical guide provides a detailed examination of the core physicochemical properties of **(S)-Sitagliptin phosphate**, an active pharmaceutical ingredient (API) widely used in the management of type 2 diabetes mellitus. As an inhibitor of the dipeptidyl peptidase-4 (DPP-4) enzyme, its efficacy and formulation are intrinsically linked to its solid-state and solution properties.^{[1][2]} This document collates critical data, outlines experimental methodologies, and presents logical workflows to support research, development, and formulation activities.

Chemical Identity and Structure

Sitagliptin is a potent, orally active antihyperglycemic agent.^[2] It is chemically designated as (3R)-3-amino-1-[3-(trifluoromethyl)-5,6-dihydro^{[1][3][4]}triazolo[4,3-a]pyrazin-7(8H)-yl]-4-(2,4,5-trifluorophenyl)butan-1-one.^[2] In pharmaceutical formulations, it is typically used as its phosphate monohydrate salt, which exists as a white to off-white, crystalline, and non-hygroscopic powder.^{[2][3][5]}

- Molecular Formula (Phosphate Monohydrate): $C_{16}H_{15}F_6N_5O \cdot H_3PO_4 \cdot H_2O$ ^{[3][4]}
- Molecular Weight (Phosphate Monohydrate): 523.32 g/mol ^{[3][4][6]}
- CAS Number (Phosphate Monohydrate): 654671-77-9^{[4][7]}

The structural formula for Sitagliptin Phosphate Monohydrate is presented below:

(Image of the chemical structure of Sitagliptin Phosphate Monohydrate would be placed here in a full document)

Quantitative Physicochemical Data

The following tables summarize the key physicochemical parameters of **(S)-Sitagliptin phosphate** and its related crystalline forms.

Table 1: General Physicochemical Properties of **(S)-Sitagliptin Phosphate** Monohydrate

Property	Value	Reference
Appearance	White to off-white, crystalline, non-hygrosopic powder	[3][5]
Molecular Formula	$C_{16}H_{15}F_6N_5O \cdot H_3PO_4 \cdot H_2O$	[3][4]
Molecular Weight	523.32 g/mol	[3][4]
pKa	7.7	[8]
Log Kow (Octanol/Water)	-1.08 (at pH 5.0)-0.03 (at pH 7.0)1.11 (at pH 9.0)	[4]

Table 2: Solubility Data of **(S)-Sitagliptin Phosphate** Monohydrate

Solvent	Solubility	Temperature	Reference
Water	Soluble; 69.5 mg/g	24.5 °C	[3][4][5]
Water	>50 mg/mL	Not Specified	
Water	41 mg/mL	Not Specified	[7]
DMSO	≥23.8 mg/mL	Not Specified	[9]
DMSO	>100 mg/mL	Not Specified	
DMSO	60 mg/mL	Not Specified	[7]
N,N-dimethylformamide	Soluble	Not Specified	[3][5]
Methanol	Slightly Soluble	Not Specified	[3][5]
Ethanol	Very Slightly Soluble / Practically Insoluble	Not Specified	[3][5][10]
Acetone	Very Slightly Soluble	Not Specified	[3][5]
Acetonitrile	Very Slightly Soluble / Practically Insoluble	Not Specified	[3][5][10]

Table 3: Thermal Properties of Different Sitagliptin Crystalline Forms

Crystalline Form	Melting Point (T _{peak})	Dehydration Event (T _{peak})	Reference
Sitagliptin Base	120.29 °C	N/A	[1][3][6][11]
Sitagliptin Phosphate Monohydrate	206.37 °C	134.43 °C	[1][3][6][11]
Sitagliptin Phosphate Anhydrous	214.92 °C	N/A	[1][3][6][11]

Note: The thermal analysis of sitagliptin phosphate monohydrate reveals a characteristic crystalline transition event upon dehydration.[1][3][6] Both the monohydrate and anhydrous

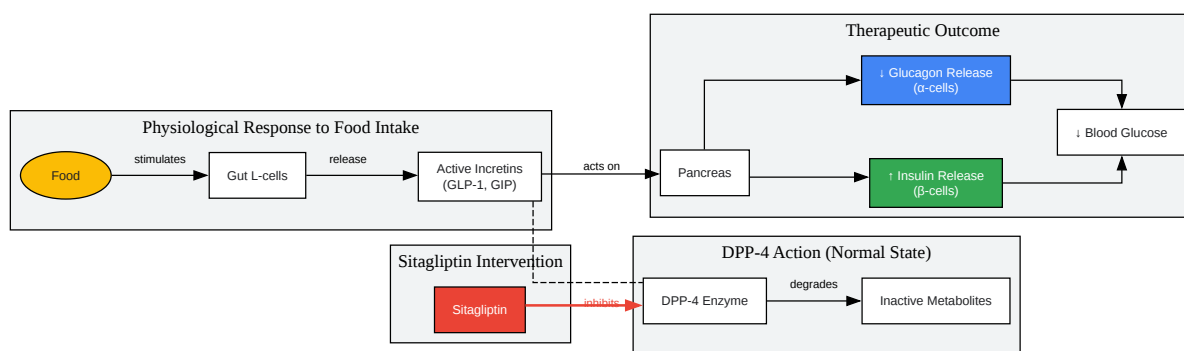
phosphate forms are more thermostable than the sitagliptin base.[1][3][6][11]

Table 4: Characteristic X-ray Powder Diffraction (XRPD) Peaks for Sitagliptin Crystalline Forms

Crystalline Form	Main Characteristic Peaks ($2\theta \pm 0.2^\circ$)	Reference
Sitagliptin Phosphate Anhydrous (STGA)	4.6, 9.3, 13.4, 13.9, 15.0, 18.2, 19.2, 19.9, 21.4, 25.4, 26.9	[3]
Sitagliptin Base Form (STGB)	7.4, 11.5, 16.7, 17.7, 18.9, 24.1, 24.5, 27.0, 28.5, 28.8	[3]

Mechanism of Action: DPP-4 Inhibition Pathway

Sitagliptin functions by selectively inhibiting the DPP-4 enzyme. This prevents the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[2][12] The resulting increase in active incretin levels leads to enhanced glucose-dependent insulin secretion from pancreatic β -cells and suppressed glucagon release from pancreatic α -cells, thereby improving glycemic control.[5]



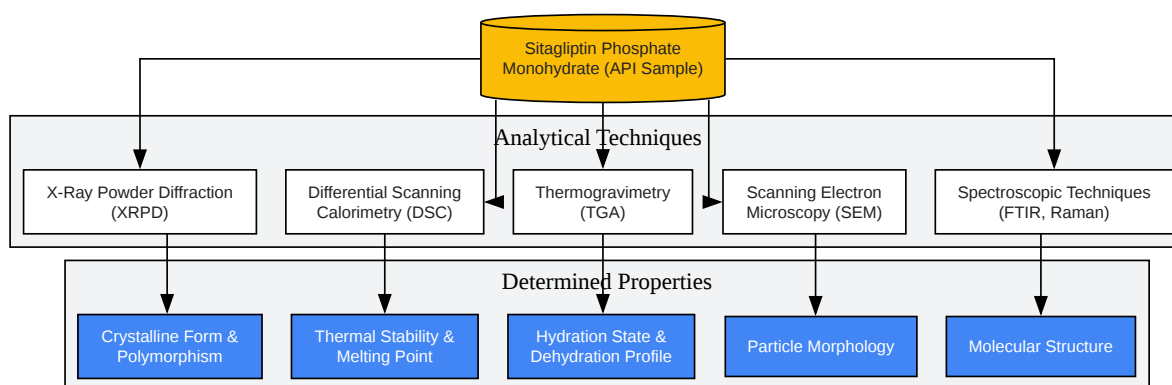
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Caption: Mechanism of Action of Sitagliptin as a DPP-4 Inhibitor.

Experimental Protocols

The characterization of **(S)-Sitagliptin phosphate** involves several key analytical techniques. The generalized protocols for these methods are described below.

A comprehensive solid-state characterization is essential to identify and control the crystalline form of the API, which directly impacts stability, solubility, and bioavailability.^{[1][3][11]}



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Caption: General workflow for the solid-state characterization of an API.

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of an API.^[13] The protocol is designed to measure the concentration of a compound in a saturated solution when excess solid is present.^[13]

Objective: To determine the lowest solubility of sitagliptin phosphate across the physiological pH range of 1.2 to 6.8 at 37 ± 1 °C.^{[14][15]}

Materials:

- **(S)-Sitagliptin Phosphate** Monohydrate API
- Buffer solutions (pH 1.2, 4.5, 6.8, and other relevant pH values)[14]
- Stoppered flasks or vials
- Constant temperature shaker/incubator (37 ± 1 °C)
- Centrifuge or filtration apparatus (e.g., 0.45 µm PVDF filters)
- Calibrated pH meter
- Validated analytical system for quantification (e.g., HPLC-UV)

Protocol:

- **Preparation:** Add an excess amount of the API to a series of flasks, each containing a known volume of a specific pH buffer.[13] Ensure sufficient excess solid is present to maintain saturation throughout the experiment.
- **Equilibration:** Place the sealed flasks in a shaker bath set to 37 ± 1 °C. Agitate the samples for a predetermined period (e.g., 24-48 hours) sufficient to reach equilibrium. Preliminary studies should be conducted to determine the time required to reach a plateau in concentration.[15]
- **Phase Separation:** After equilibration, allow the suspensions to settle. Separate the solid phase from the saturated solution by centrifugation or filtration.[13][15] This step must be performed carefully to avoid temperature changes that could alter solubility.
- **pH Measurement:** Measure and record the final pH of the saturated solution (the filtrate or supernatant).[13]
- **Quantification:** Accurately dilute the clear supernatant and analyze the concentration of dissolved sitagliptin using a validated analytical method, such as HPLC.

- Data Analysis: Perform the experiment in triplicate for each pH condition.^[14] The solubility is reported as the average concentration (e.g., in mg/mL) at each pH. The lowest measured value across the pH 1.2-6.8 range is used for Biopharmaceutics Classification System (BCS) purposes.^[14]

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetry (TGA) are used to investigate the thermal properties of the material, including melting, decomposition, and dehydration events.^[3]^[11]

Objective: To determine the melting point, dehydration temperature, and thermal stability of different crystalline forms of sitagliptin.

Generalized DSC Protocol:

- Accurately weigh 1.5-2.0 mg of the sample into an aluminum DSC pan.^[16]
- Crimp the pan with a lid (a pinhole may be used to allow volatiles to escape).
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample under a nitrogen purge (e.g., 50 mL/min) at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 30 °C to 300 °C).^[16]
- Record the heat flow versus temperature to identify endothermic (e.g., melting, dehydration) and exothermic (e.g., crystallization, decomposition) events.

Generalized TGA Protocol:

- Place an accurately weighed sample (e.g., 5-10 mg) onto the TGA balance pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min) over a defined temperature range.
- Record the change in mass as a function of temperature. Weight loss at specific temperatures corresponds to events like dehydration or decomposition.

XRPD is a primary technique for identifying the crystalline form of a solid material. Each crystalline solid has a unique diffraction pattern.

Objective: To obtain the XRPD pattern of a sitagliptin sample to identify its crystalline form (e.g., monohydrate, anhydrous) by comparing it to reference patterns.[3]

Generalized Protocol:

- Sample Preparation: Gently grind the sample in a mortar, if necessary, to ensure a fine, homogeneous powder.[16][17]
- Mounting: Pack the powdered sample into a sample holder, ensuring a flat, level surface.[16][17]
- Data Acquisition: Place the sample holder in the diffractometer.
- Analysis: Scan the sample over a defined 2θ range (e.g., 2° to 40°) using Cu K α radiation. The instrument software records the intensity of the diffracted X-rays at each angle.
- Interpretation: The resulting diffractogram, a plot of intensity vs. 2θ , is analyzed. The positions (2θ values) and relative intensities of the diffraction peaks are characteristic of a specific crystal lattice structure.[3]

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